

# An In-depth Technical Guide to 2-Bromo-4-methylbenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **2-Bromo-4-methylbenzaldehyde**

Cat. No.: **B1335389**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-bromo-4-methylbenzaldehyde**, a key intermediate in organic synthesis. The document details its chemical and physical properties, spectroscopic data, synthesis protocols, and significant reactions, with a focus on its applications in medicinal chemistry and materials science.

## Chemical Identity and Properties

**2-Bromo-4-methylbenzaldehyde**, also known as 2-bromo-p-tolualdehyde, is a substituted aromatic aldehyde.<sup>[1][2][3]</sup> Its structure features a benzene ring with a bromo group and a methyl group at positions 2 and 4, respectively, relative to the aldehyde functional group.

Table 1: Chemical Identifiers and Physical Properties

Property	Value
IUPAC Name	2-bromo-4-methylbenzaldehyde[1]
CAS Number	824-54-4[1][4]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO[1][4]
Molecular Weight	199.04 g/mol [1][4]
Appearance	Bright yellow crystal[4]
Melting Point	30-35 °C (lit.)[4][5][6][7]
Boiling Point	114-115 °C at 5 Torr[4]
Density	1.490 ± 0.06 g/cm <sup>3</sup> (Predicted)[4]
SMILES	CC1=CC(=C(C=C1)C=O)Br[1]
InChIKey	MUZMDYCVUCMIDC-UHFFFAOYSA-N[1]

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **2-bromo-4-methylbenzaldehyde**. Techniques such as Fourier-transform infrared (FTIR) and Raman spectroscopy have been utilized for its characterization.[1] Detailed crystallographic and spectroscopic characterization has been reported, confirming the molecular structure where the aldehyde group's oxygen atom is oriented away from the ortho bromine atom to minimize electronic repulsion.[3]

## Synthesis of 2-Bromo-4-methylbenzaldehyde

A common method for the synthesis of **2-bromo-4-methylbenzaldehyde** involves the conversion of 2-bromo-4-methylaniline.[3][8] The following is a detailed experimental protocol based on established literature.

Experimental Protocol: Synthesis via Diazotization[8]

A. Preparation of Formaldoxime (10% Aqueous Solution)

- Heat a mixture of 11.5 g (0.38 mole) of paraformaldehyde and 26.3 g (0.38 mole) of hydroxylamine hydrochloride in 170 ml of water until a clear solution is obtained.
- Add 51 g (0.38 mole) of hydrated sodium acetate to the solution.
- Gently boil the mixture under reflux for 15 minutes to yield a 10% solution of formaldoxime.

#### B. Preparation of 2-Bromo-4-methylbenzenediazonium chloride

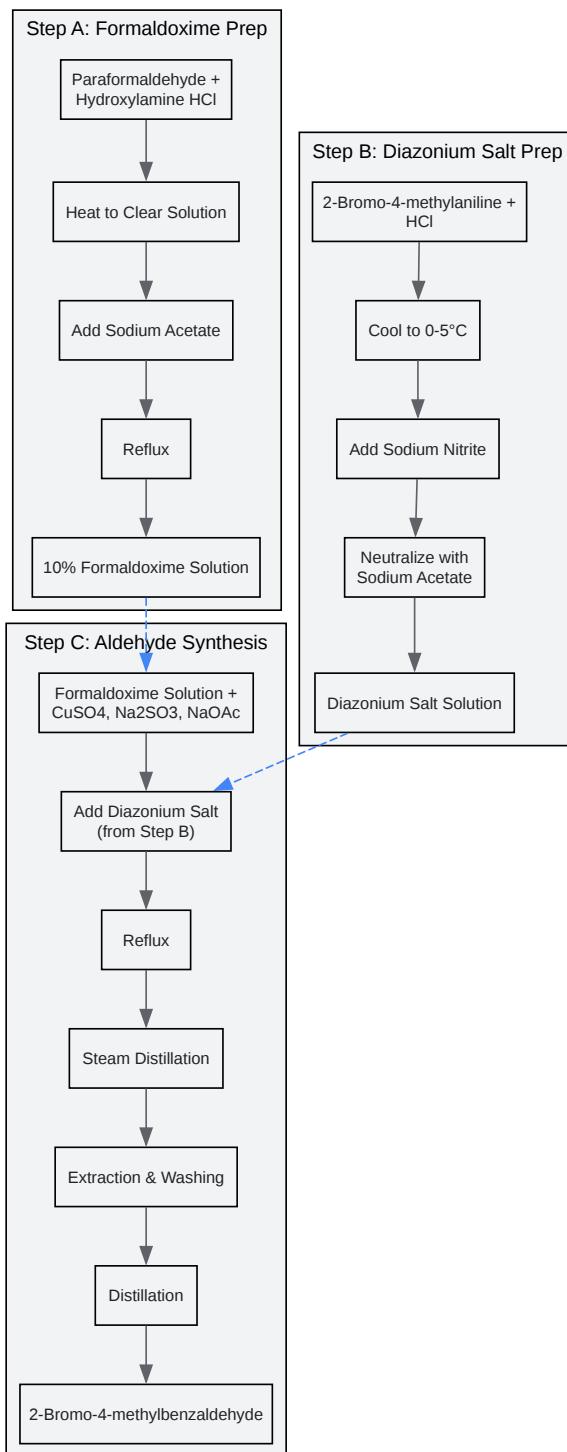
- In a 1-liter three-necked flask equipped with a stirrer, dropping funnel, and thermometer, mix 46.0 g (0.25 mole) of 2-bromo-4-methylaniline with 50 ml of water.
- Slowly add 57 ml of concentrated hydrochloric acid while stirring.
- Cool the mixture to room temperature, add 100 g of ice, and maintain the temperature between -5°C and +5°C using an ice-salt bath.
- Add a solution of 17.5 g (0.25 mole) of sodium nitrite in 25 ml of water dropwise to the stirred mixture.
- Continue stirring for 15 minutes after the addition is complete.
- Neutralize the diazonium salt solution to Congo red by adding a solution of 22 g of hydrated sodium acetate in 35 ml of water.

#### C. Synthesis of 2-Bromo-4-methylbenzaldehyde

- In a 3-liter three-necked flask, place the prepared 10% formaldoxime solution.
- Add 6.5 g (0.026 mole) of hydrated cupric sulfate, 1.0 g (0.0079 mole) of sodium sulfite, and a solution of 160 g of hydrated sodium acetate in 180 ml of water.
- Maintain the solution at 10–15°C and stir vigorously.
- Slowly introduce the neutral diazonium salt solution from step B below the surface of the formaldoxime solution.
- After the addition is complete, heat the mixture under reflux for 2 hours.

- Perform steam distillation on the reaction product.
- Saturate the distillate with sodium chloride and extract with three 150-ml portions of ether.
- Wash the combined ethereal extracts successively with saturated sodium chloride solution, 10% sodium bicarbonate solution, and again with saturated sodium chloride solution.
- Dry the ether extract over anhydrous sodium sulfate, evaporate the ether, and distill the product under reduced pressure. The final product, **2-bromo-4-methylbenzaldehyde**, distills at 114–115°C (5 mm).

## Synthesis Workflow of 2-Bromo-4-methylbenzaldehyde

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **2-bromo-4-methylbenzaldehyde**.

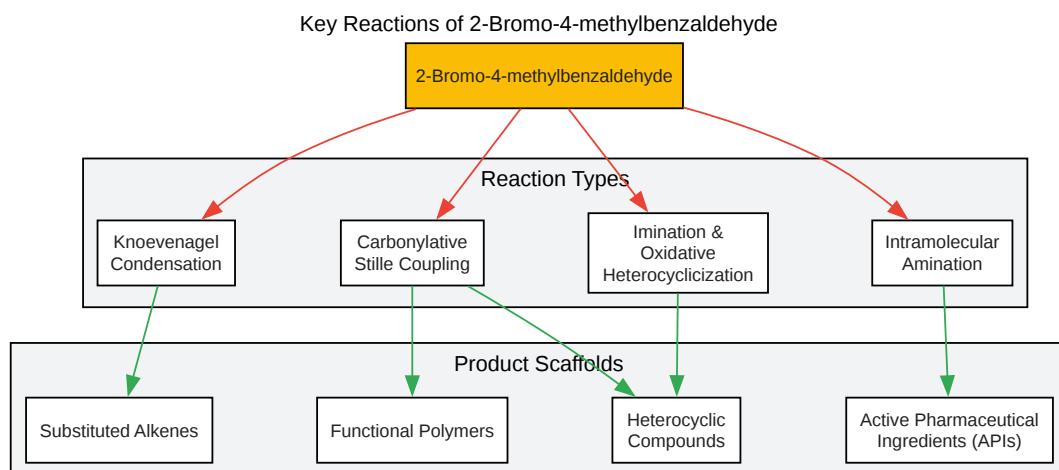
# Chemical Reactivity and Applications

**2-Bromo-4-methylbenzaldehyde** is a versatile building block in organic synthesis due to its reactive aldehyde group and the presence of a bromine atom, which can participate in various coupling reactions.<sup>[2]</sup> It is a reactant in several important organic reactions.

## Key Reactions:

- Knoevenagel Condensation: A reaction between an aldehyde and a compound with an active methylene group to form a new C=C bond.<sup>[7]</sup>
- Carbonylative Stille Couplings: This reaction is followed by isomerization and intramolecular Heck reactions.<sup>[2][7]</sup>
- Imination and Oxidative Heterocyclicization/Carbonylation: Used in the formation of imines and subsequent cyclization reactions.<sup>[2][7]</sup>
- Intramolecular Amination and Hydroacylation: Serves as a reactant in these cyclization and addition reactions.<sup>[7]</sup>

These reactions make it a valuable intermediate for the synthesis of complex molecules, including pharmaceuticals and advanced materials.



[Click to download full resolution via product page](#)

Caption: Applications of **2-bromo-4-methylbenzaldehyde** in synthesis.

## Safety and Handling

**2-Bromo-4-methylbenzaldehyde** is classified as an irritant. It is important to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Table 2: GHS Hazard Information

Pictogram	Signal Word	Hazard Statements	Precautionary Statements
GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation. <a href="#">[1]</a> H319: Causes serious eye irritation. <a href="#">[1]</a> H335: May cause respiratory irritation. <a href="#">[1]</a>	P261, P264, P280, P302+P352, P305+P351+P338 <a href="#">[1]</a>

It is irritating to the eyes, respiratory system, and skin.[\[4\]](#) In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[\[4\]](#) Wear suitable protective clothing.[\[4\]](#)

This guide serves as a foundational resource for professionals working with **2-bromo-4-methylbenzaldehyde**, providing essential data and protocols to support research and development activities.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Bromo-4-methylbenzaldehyde | C8H7BrO | CID 4645292 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Crystallographic and spectroscopic characterization of 2-bromo-p-tolualdehyde - PMC [pmc.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. 2-Bromo-4-methylbenzaldehyde | 824-54-4 [chemicalbook.com]
- 6. 2-Bromo-4-methylbenzaldehyde | CAS#:824-54-4 | Chemsoc [chemsoc.com]
- 7. 2-Bromo-4-methylbenzaldehyde technical grade 824-54-4 [sigmaaldrich.com]

- 8. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-4-methylbenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1335389#iupac-name-for-2-bromo-4-methylbenzaldehyde]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)